

1,1,1-Tris(2-bromoisobutyryloxymethyl)ethane proper disposal procedures

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Compound of Interest

Compound Name:	1,1,1-Tris(2-bromoisobutyryloxymethyl)ethane
Cat. No.:	B3148540

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An In-Depth Guide to the Proper Disposal of 1,1,1-Tris(2-bromoisobutyryloxymethyl)ethane

As a Senior Application Scientist, my primary goal is to empower researchers to conduct their work safely and effectively. Proper chemical waste management is not merely a regulatory hurdle; it is a fundamental aspect of laboratory safety and environmental stewardship. This guide provides a comprehensive, step-by-step protocol for the disposal of **1,1,1-Tris(2-bromoisobutyryloxymethyl)ethane**, a trifunctional initiator commonly used in polymer chemistry. The procedures outlined below are designed to ensure safety, maintain regulatory compliance, and build a culture of chemical responsibility within your laboratory.

Core Principles: Hazard Assessment and Safety First

Before handling any chemical for disposal, a thorough understanding of its hazards is paramount. **1,1,1-Tris(2-bromoisobutyryloxymethyl)ethane** is a brominated organic compound with specific health risks that dictate its handling and disposal requirements.

1.1. Hazard Identification

According to aggregated GHS data, this compound presents the following hazards[1]:

- H302: Harmful if swallowed.

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

This substance is a combustible solid, typically in powder form, and must be handled with appropriate care to avoid creating dust.

1.2. Required Personal Protective Equipment (PPE)

Based on the hazard profile, the following minimum PPE is mandatory when handling **1,1,1-Tris(2-bromoisobutyryloxymethyl)ethane** for disposal:

- Eye Protection: Chemical splash goggles or a face shield.
- Hand Protection: Nitrile or other chemically resistant gloves. Always inspect gloves for integrity before use.
- Body Protection: A fully buttoned laboratory coat.
- Respiratory Protection: If there is a risk of generating dust or aerosols, handling should occur within a certified chemical fume hood.^[2] If a fume hood is not available, a respirator may be necessary depending on the scale of the operation.^[3]

Waste Characterization: The "Halogenated Organic" Classification

The single most important factor governing the disposal of this compound is its chemical structure. The presence of three bromine atoms classifies it as a halogenated organic compound.^[4] This classification is critical for proper waste segregation and disposal.

Why Segregation is Non-Negotiable: Halogenated organic wastes cannot be mixed with non-halogenated organic wastes.^{[4][5][6]} The reason is rooted in the disposal technology. These wastes are typically destroyed via high-temperature incineration.^[4] During combustion, the bromine atoms are converted into hydrobromic acid (HBr), a corrosive gas that must be neutralized by specialized "scrubbers" in the incinerator's exhaust system.^[7] Mixing

halogenated compounds into general non-halogenated solvent waste streams can damage incinerators not equipped for acid gas scrubbing and leads to significantly higher disposal costs.^[6]

Step-by-Step Disposal Protocol

This protocol provides a direct workflow for the safe disposal of pure, unused **1,1,1-Tris(2-bromoisobutyryloxymethyl)ethane** and contaminated labware.

3.1. Waste Container Selection and Preparation

- Select an Appropriate Container: Use a dedicated, properly labeled hazardous waste container for "Halogenated Organic Solids." The container must be made of a compatible material (e.g., high-density polyethylene) and have a secure, tight-fitting lid.^{[3][5]}
- Initial Labeling: Before adding any waste, label the container with the words "Hazardous Waste" and "Halogenated Organic Solids."^{[5][6]} Affix your institution's specific hazardous waste tag.

3.2. Waste Collection

- Pure/Unused Chemical: Carefully transfer the solid **1,1,1-Tris(2-bromoisobutyryloxymethyl)ethane** into the designated waste container. Perform this transfer in a chemical fume hood to minimize inhalation risk. Avoid generating dust. If the original container is to be disposed of, it should be emptied as much as possible and placed in the waste container. Uncleaned, empty containers must be handled as if they contain the product itself.
- Contaminated Labware: Collect any items grossly contaminated with the compound, such as weigh boats, gloves, or paper towels, and place them in the same "Halogenated Organic Solids" container.
- Solutions: If the compound is in a solvent, it must be collected in a container designated for "Halogenated Organic Liquids." Do not mix with solid waste. The same segregation principle applies: do not mix with non-halogenated liquid waste.^{[5][6]}

3.3. Final Labeling and Storage

- Detail the Contents: On the hazardous waste tag, accurately list all contents of the container. For **1,1,1-Tris(2-bromoisobutyryloxymethyl)ethane**, write the full chemical name. Do not use abbreviations.[\[5\]](#) Estimate the quantity added.
- Secure the Container: Keep the waste container tightly closed at all times except when actively adding waste.[\[5\]](#)
- Proper Storage: Store the sealed waste container in a designated Satellite Accumulation Area (SAA) or your lab's main hazardous waste storage area. The storage location should be well-ventilated, away from incompatible materials (e.g., strong acids, bases, oxidizing agents), and preferably in secondary containment.[\[3\]](#)

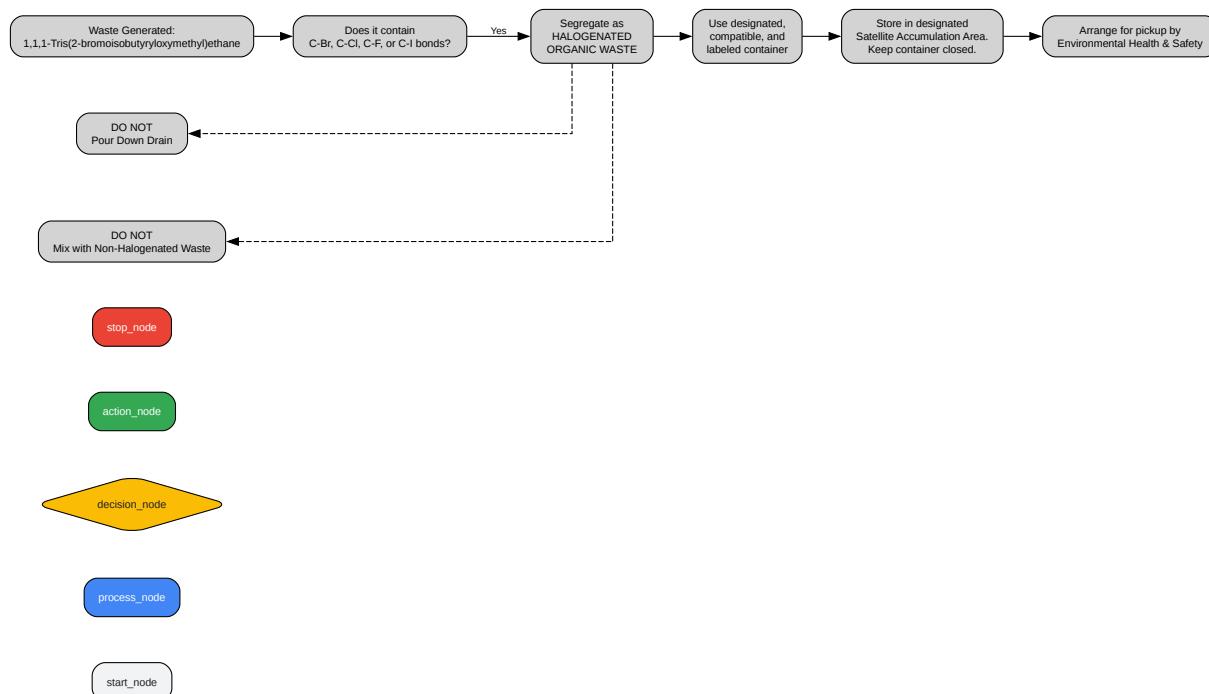
3.4. Arranging for Disposal

Follow your institution's specific procedures for hazardous waste pickup. This typically involves submitting an online or paper request to your Environmental Health & Safety (EH&S) department.

Data Summary Table

Property	Value	Source
Chemical Name	1,1,1-Tris(2-bromoisobutyryloxymethyl)ethane	
CAS Number	648898-32-2	
Molecular Formula	C ₁₇ H ₂₇ Br ₃ O ₆	
Molecular Weight	567.10 g/mol	
Physical Form	Powder	
GHS Hazard Codes	H302, H315, H319, H335	[1]
Storage Class	11 - Combustible Solids	

Disposal Decision Workflow



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